

Safety and handling precautions for 2-Chloropropan-1-ol

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Compound of Interest

Compound Name: 2-Chloropropan-1-ol

Cat. No.: B1217905

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An In-depth Technical Guide to the Safety and Handling of **2-Chloropropan-1-ol**

Introduction

2-Chloropropan-1-ol (CAS No. 78-89-7), also known as propylene chlorohydrin, is a colorless liquid with a pleasant odor.[1] It serves as a chemical intermediate, primarily in the production of other organic chemicals like propylene oxide.[1] Due to its toxicological and flammable properties, a thorough understanding of its hazards and proper handling procedures is critical for the safety of researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the safety precautions, handling protocols, and emergency procedures for **2-Chloropropan-1-ol**.

Hazard Identification and Classification

2-Chloropropan-1-ol is classified as a hazardous substance. It is a flammable liquid and is considered a poison by ingestion and moderately toxic by inhalation and skin contact.[2] It is a severe eye irritant and a skin irritant.[2] Acute exposure can lead to irritation of the eyes, skin, mucous membranes, and lungs, and may cause the destruction of red blood cells (hemolysis). [2] When heated to decomposition, it emits toxic fumes of chlorine.[2]

Hazard Statement Summary:

- Flammability: Flammable liquid and vapor.[3]

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[3]
- Eye Irritation: Causes serious eye irritation.[3]

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2-Chloropropan-1-ol** are summarized below.

Property	Value	Reference
Molecular Formula	C3H7ClO	[4]
Molecular Weight	94.54 g/mol	[2][5]
Appearance	Colorless liquid	[1][4]
Odor	Pleasant odor	[1]
Boiling Point	133-134 °C (271-273 °F) at 760 mmHg	[1][2][4]
Melting Point	< 25 °C	[1][4]
Flash Point	51.7 °C (125 °F)	[1][2]
Density	1.103 g/cm ³ at 20 °C	[4]
Specific Gravity	1.1 (Water = 1)	[2]
Vapor Density	3.26 (Air = 1)	[2]
Vapor Pressure	5.25 mmHg	[1]
Water Solubility	Soluble	[1][2]
Refractive Index	1.4362 at 20 °C	[1][4]

Toxicological Information

2-Chloropropan-1-ol is classified as highly toxic.[4] The primary routes of exposure are ingestion, skin contact, and inhalation.[2]

Toxicity Metric	Species	Route	Value	Reference
LD50	Rat	Oral	218 mg/kg (0.22 ml/kg)	[4]
LD50	Rabbit	Dermal	480 mg/kg (0.48 ml/kg)	[4]
Eye Irritation	Rabbit	-	Severe	[2][4]
Skin Irritation	Rabbit	-	Mild (500 mg)	[4]

Experimental Protocols

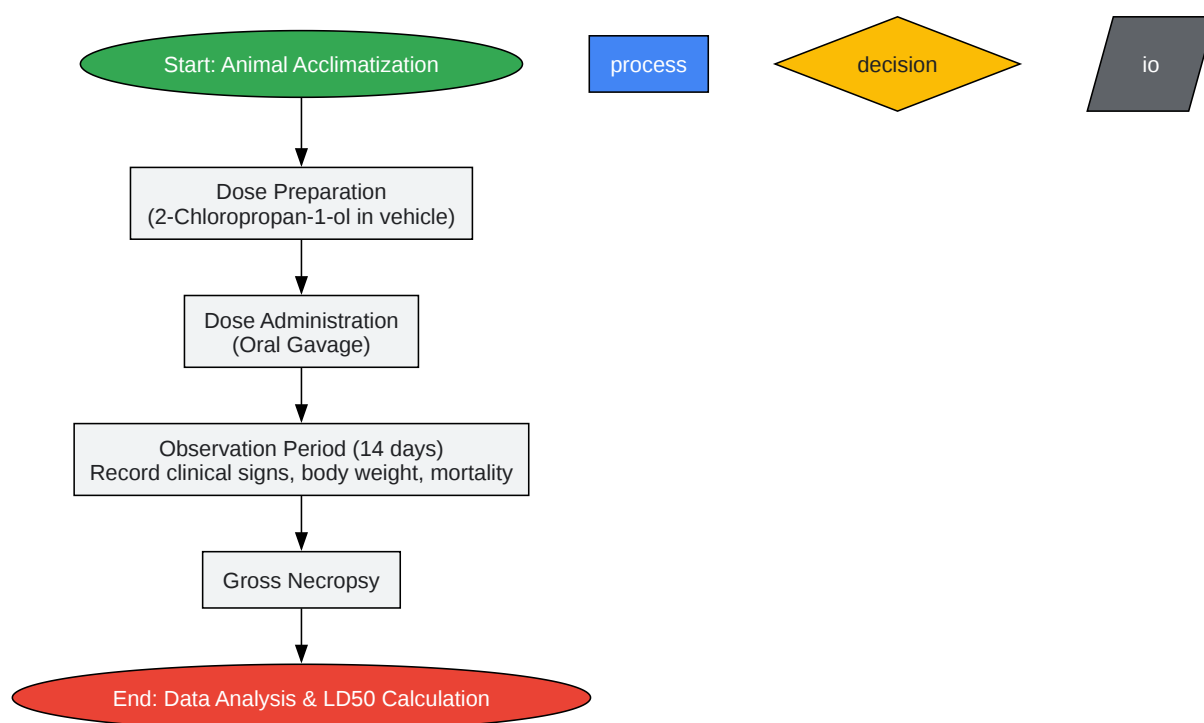
While the provided safety data sheets cite toxicity values such as LD50, they do not detail the specific experimental methodologies (e.g., OECD, EPA test guidelines) used for their determination. The following represents a generalized protocol for an acute oral toxicity study, which is a common experiment for determining the LD50 value of a chemical.

Generalized Protocol: Acute Oral Toxicity (LD50) Study

This protocol is a simplified representation based on standard methodologies like the OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure).

- **Animal Selection:** Healthy, young adult laboratory animals (e.g., rats) of a single strain are selected. They are acclimatized to laboratory conditions before the study.
- **Dosage Preparation:** The test substance, **2-Chloropropan-1-ol**, is prepared in appropriate concentrations, often diluted in a suitable vehicle like water, as it is water-soluble.[2]
- **Administration:** A single dose of the substance is administered to the animals by gavage (oral intubation). A control group receives only the vehicle.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiratory, and nervous system activity), and body weight changes. Observations are frequent on the first day and continue for a set period, typically 14 days.

- Necropsy: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy to identify any pathological changes.
- Data Analysis: The number of mortalities at different dose levels is recorded. Statistical methods are then applied to calculate the LD50, which is the statistically estimated dose that is expected to be lethal to 50% of the tested population.



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Caption: Generalized workflow for an acute oral toxicity (LD50) study.

Safety and Handling Precautions

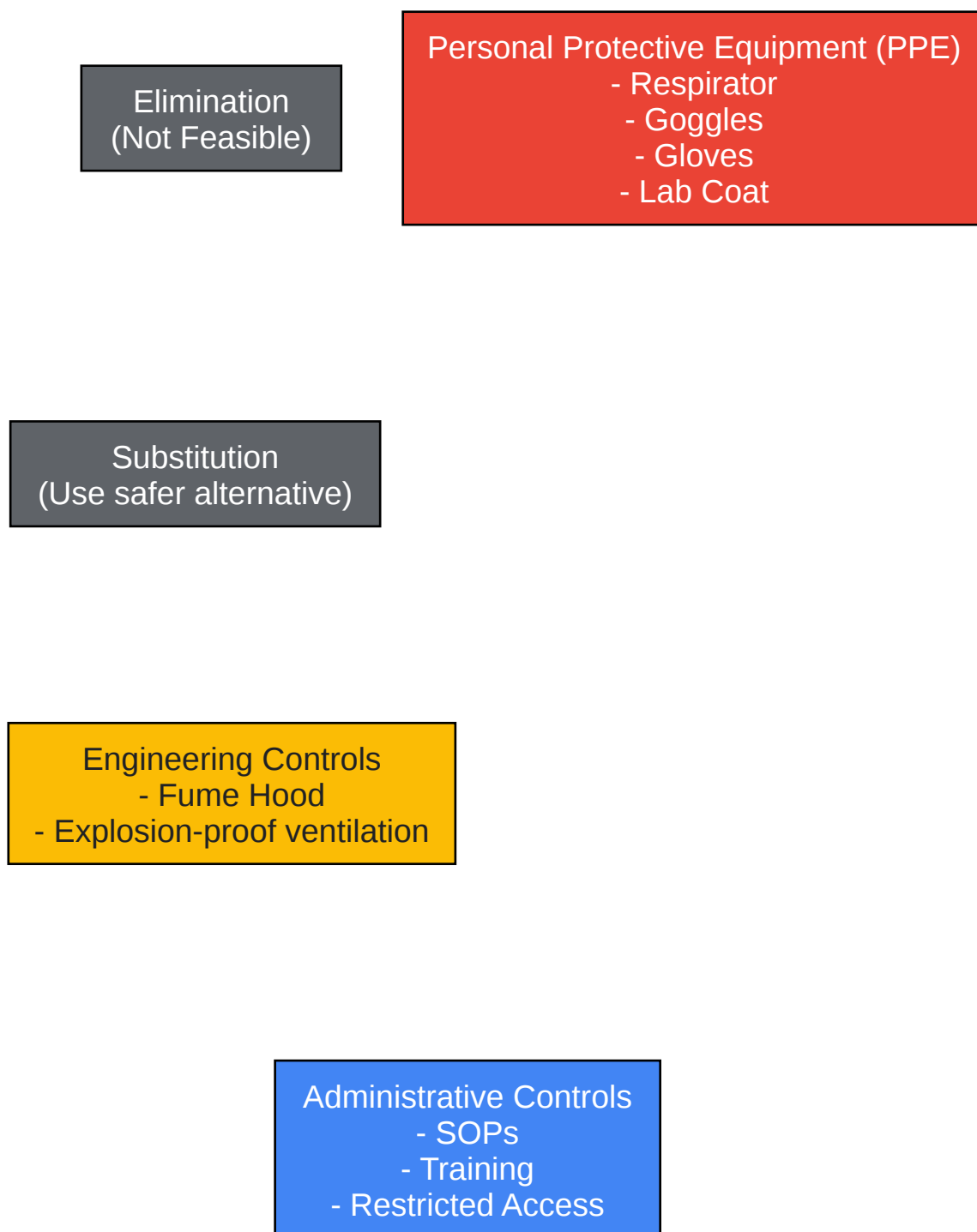
Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area.[6] Local exhaust ventilation and explosion-proof electrical equipment are necessary to control airborne concentrations and prevent ignition.[6][7]
- Safety Stations: Ensure that eyewash stations and safety showers are located close to the workstation.[8]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE required for a specific task.[9]

- Eye/Face Protection: Wear splash-proof safety goggles or a full-face respirator.[2]
- Skin Protection: Wear appropriate protective gloves and chemical-resistant clothing to prevent skin exposure.[6][9][10] If direct contact occurs, replace gloves immediately.[2]
- Respiratory Protection: In case of inadequate ventilation or when weighing and diluting the neat chemical, use a NIOSH-approved half-face or full-face respirator with an organic vapor/acid gas cartridge.[2][5]
- General Hygiene: Wash hands and face thoroughly after handling.[6] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6]



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Caption: Hierarchy of controls for handling **2-Chloropropan-1-ol**.

Handling Procedures

- Avoid all personal contact, including inhalation of vapors.^[11]

- Keep away from heat, sparks, open flames, and other ignition sources.[6]
- Use only non-sparking tools and take precautionary measures against static discharge.[6][7]
All metal parts of equipment must be grounded.[7]
- Handle and open containers with care.

Storage

- Store in a refrigerator, locked up, and in a well-ventilated place.[2][6]
- Protect from exposure to light.[2]
- Keep containers tightly closed and sealed until ready for use.[6]
- Store away from incompatible materials, such as oxidizing agents.[2][11]

First Aid Measures

Immediate medical attention is required for all routes of exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[6] If breathing has stopped, perform artificial respiration.[12] Call a poison center or doctor immediately.[6]
- Skin Contact: Immediately take off all contaminated clothing.[6] Flush the skin with plenty of water.[12] Get medical attention.[6]
- Eye Contact: Rinse cautiously with water for several minutes, holding the eyelids open.[6][11] Remove contact lenses if present and easy to do.[6] Continue rinsing and get immediate medical attention.[10][11]
- Ingestion: If swallowed, rinse the mouth.[6] Do NOT induce vomiting.[10][11] Call a poison center or doctor immediately.[6]

Spill and Leak Procedures

- Small Spills: Use absorbent paper or other non-combustible absorbent material (e.g., sand, vermiculite) to pick up all liquid.[2][6] Seal the absorbent material and any contaminated clothing in a vapor-tight plastic bag for disposal.[2]
- Large Spills: Evacuate the area and move upwind.[11] Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[2] Prevent spillage from entering drains or water courses.[11] Stop the leak if it is safe to do so.[11]
- General: Remove all ignition sources.[11] Wear appropriate personal protective equipment, including respiratory protection.[11]

Disposal Considerations

- Disposal of **2-Chloropropan-1-ol** and its containers must be done in accordance with all local, regional, national, and international regulations.[6]
- Dispose of contents and containers via a licensed waste disposal contractor.[6] Do not mix with other waste.

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